

Thermochemical Analysis of 4-Hydroxy-6-methyl-2-pyrone: A Technical Guide

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Compound of Interest

Compound Name: 4-Hydroxy-6-methyl-2-pyrone

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This technical guide provides a comprehensive overview of the thermochemical analysis of **4-Hydroxy-6-methyl-2-pyrone**, also known as Triacetic acid lactone. Due to a lack of available experimental thermochemical data for this specific compound in the reviewed literature, this document focuses on its fundamental physical properties and presents detailed experimental protocols for the key analytical techniques used in the thermochemical analysis of related organic compounds. Furthermore, to provide a comparative context, this guide includes thermochemical data for other gamma-pyrone derivatives.

Physicochemical Properties of 4-Hydroxy-6-methyl-2-pyrone

4-Hydroxy-6-methyl-2-pyrone is a naturally occurring compound that serves as a versatile building block in organic synthesis. A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C6H6O3	[1]
Molecular Weight	126.11 g/mol	[1]
Melting Point	188-190 °C (decomposes)	[1] [2]
Boiling Point	174.21 °C (rough estimate)	[1] [3]
Water Solubility	8.60 g/L (at 20 °C)	[3]
Appearance	Off-white to brown powder	[1]

Thermochemical Data of Related Gamma-Pyrone Derivatives

While experimental thermochemical data for **4-Hydroxy-6-methyl-2-pyrone** is not readily available in the current literature, a study on the thermochemistry of other gamma-pyrone derivatives provides valuable insight into the energetic properties of this class of compounds. The standard molar enthalpies of formation in the gas phase for two such derivatives are presented in Table 2. This data was obtained through a combination of experimental techniques, including combustion calorimetry and Calvet microcalorimetry for determining enthalpies of sublimation.

Compound	Standard Molar Enthalpy of Formation (Gas Phase, 298.15 K)
2,6-dimethyl-4-pyrone	-(261.5 ± 2.6) kJ·mol ⁻¹
2-ethyl-3-hydroxy-4-pyrone	-(420.9 ± 2.8) kJ·mol ⁻¹

Experimental Protocols for Thermochemical Analysis

The following sections detail the standard experimental methodologies for determining the key thermochemical properties of solid organic compounds like **4-Hydroxy-6-methyl-2-pyrone**.

Static Bomb Combustion Calorimetry (for Enthalpy of Combustion)

This technique is used to measure the heat released during the complete combustion of a substance in a constant-volume container.

Methodology:

- **Sample Preparation:** A precisely weighed pellet (typically around 1 g) of the sample (e.g., benzoic acid is often used for calibration) is placed in a fuel capsule.[\[4\]](#)
- **Fuse Wire Connection:** A nickel-chromium (nichrome) ignition wire of a known length (e.g., 10 cm) is connected to the electrodes of the bomb head, with the wire in contact with the sample pellet.[\[4\]](#)
- **Bomb Sealing and Pressurization:** The bomb head is securely sealed into the bomb. The bomb is then purged with oxygen to remove atmospheric nitrogen and subsequently charged with high-purity oxygen to a pressure of approximately 30 atm.[\[4\]](#)
- **Calorimeter Assembly:** A known volume of purified water (e.g., 2 L) is added to the calorimeter bucket. The sealed bomb is placed inside the bucket, ensuring it is fully submerged. The ignition leads are connected to the terminals on the bomb head.[\[4\]](#)
- **Temperature Equilibration:** The calorimeter lid is closed, and the stirrer is activated to ensure a uniform water temperature. The system is allowed to equilibrate, and the initial temperature is recorded at regular intervals (e.g., every minute) to establish a baseline.[\[4\]\[5\]](#)
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water is recorded at short intervals (e.g., every 30 seconds) as it rises, and continues to be monitored until it reaches a maximum and begins to cool.[\[4\]\[5\]](#)
- **Post-Combustion Analysis:** After the experiment, the bomb is depressurized, opened, and inspected for any signs of incomplete combustion. The remaining length of the fuse wire is measured to determine the amount that has burned.[\[4\]](#)

- Data Analysis: The heat of combustion is calculated from the observed temperature change, taking into account the heat capacity of the calorimeter (determined through calibration with a standard like benzoic acid), and corrections for the heat released by the combustion of the fuse wire and the formation of nitric acid from residual nitrogen.[6]

Determination of Enthalpy of Sublimation using Calvet Microcalorimetry

This method directly measures the heat absorbed during the sublimation of a solid sample under vacuum.

Methodology:

- Apparatus: A Calvet High-Temperature Microcalorimeter is employed for this measurement. [7]
- Sample Preparation: A small, accurately weighed amount of the crystalline sample is placed in a capillary tube. An empty capillary tube of nearly equal mass is used as a reference.
- Experimental Procedure:
 - The sample and reference capillary tubes are simultaneously dropped into the respective twin cells of the microcalorimeter, which is maintained at a constant temperature. The thermal effect of the drop is recorded until the baseline is re-established.
 - Once thermal equilibrium is reached, both the sample and reference cells are evacuated. The thermal effect corresponding to the sublimation of the compound is then measured.[7]
- Calibration and Corrections: The instrument is calibrated electrically by the Joule effect.[8] Corrections are made for the thermal differences between the sample and reference cells by performing blank experiments with empty capillary tubes.[7]
- Calculation: The molar enthalpy of sublimation at the experimental temperature is calculated from the measured heat flow, the mass of the sublimed sample, and its molar mass.

Transpiration Method for Vapor Pressure Measurement

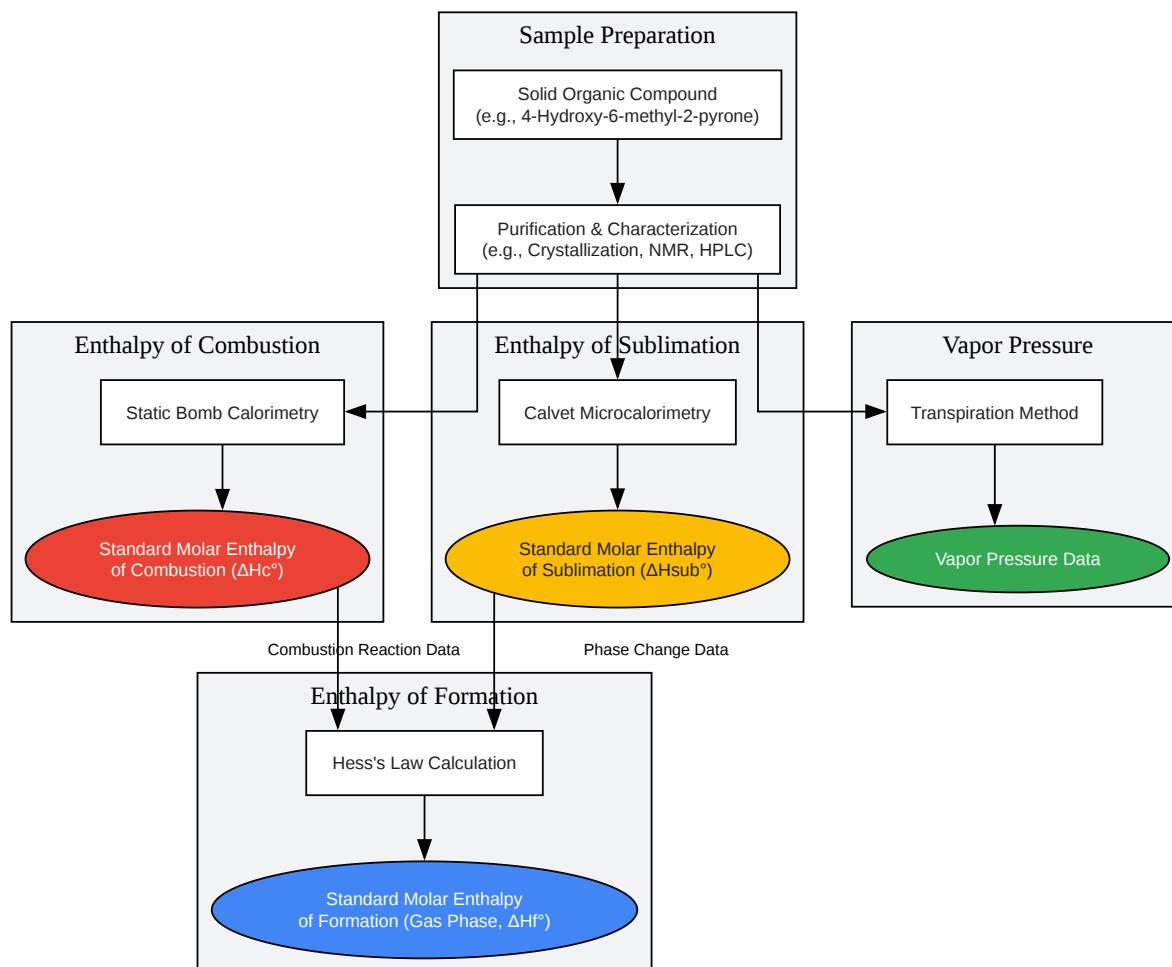
The transpiration method is a dynamic technique used to determine the vapor pressure of a solid or liquid by measuring the amount of substance transported by a stream of inert gas.

Methodology:

- Apparatus Setup: The apparatus consists of a gas purification system, a flow-manifold, a transpiration assembly, and a furnace with a temperature control system.[9] An inert carrier gas (e.g., argon or nitrogen) is passed through a purification train to remove any impurities.
- Sample Loading: The solid sample is placed in a boat within a tube situated in the isothermal zone of the furnace.
- Gas Flow and Saturation: A steady, slow stream of the inert carrier gas is passed over the sample. The flow rate is controlled and measured precisely. The gas becomes saturated with the vapor of the substance.[10][11]
- Vapor Condensation and Quantification: The gas stream, now containing the vapor of the sample, exits the furnace and passes through a condenser located in a cooler region. The transported material condenses and is collected. The amount of condensed material is determined gravimetrically (by weighing the condenser before and after the experiment) or by other analytical techniques.[11]
- Data Analysis: The vapor pressure of the substance at the furnace temperature is calculated from the amount of transported material, the volume of the carrier gas used, and the atmospheric pressure, assuming the ideal gas law.

Visualizing the Thermochemical Analysis Workflow

The following diagram illustrates the logical workflow for a comprehensive thermochemical analysis of a solid organic compound.

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Caption: Experimental workflow for the thermochemical analysis of a solid organic compound.

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